

Personal protective equipment for handling 4-Fluoro-2-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-2-nitrobenzaldehyde

Cat. No.: B1294362

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Essential Safety and Handling Guide for 4-Fluoro-2-nitrobenzaldehyde

This guide provides immediate, essential safety and logistical information for handling **4-Fluoro-2-nitrobenzaldehyde**, tailored for researchers, scientists, and drug development professionals. It includes detailed personal protective equipment (PPE) requirements, procedural guidance for safe handling and disposal, and first-aid measures.

Physicochemical Data

Property	Value
CAS Number	2923-96-8[1]
Molecular Formula	C ₇ H ₄ FO ₃ [1]
Molecular Weight	169.11 g/mol [2]
Physical Form	Solid
Melting Point	32-33 °C[3]
Boiling Point	294.2 ± 25.0 °C (Predicted)[3]
Density	1.443 ± 0.06 g/cm ³ (Predicted)[3]
Storage Temperature	Refrigerator, under inert gas (2-8°C)[3]

Hazard Identification and Personal Protective Equipment

4-Fluoro-2-nitrobenzaldehyde is classified with the following hazards:

- Causes skin irritation (H315)[1][4]
- Causes serious eye irritation (H319)[1][4]
- May cause respiratory irritation (H335)[1][4]
- Harmful if swallowed (H302)
- Harmful if inhaled (H332)

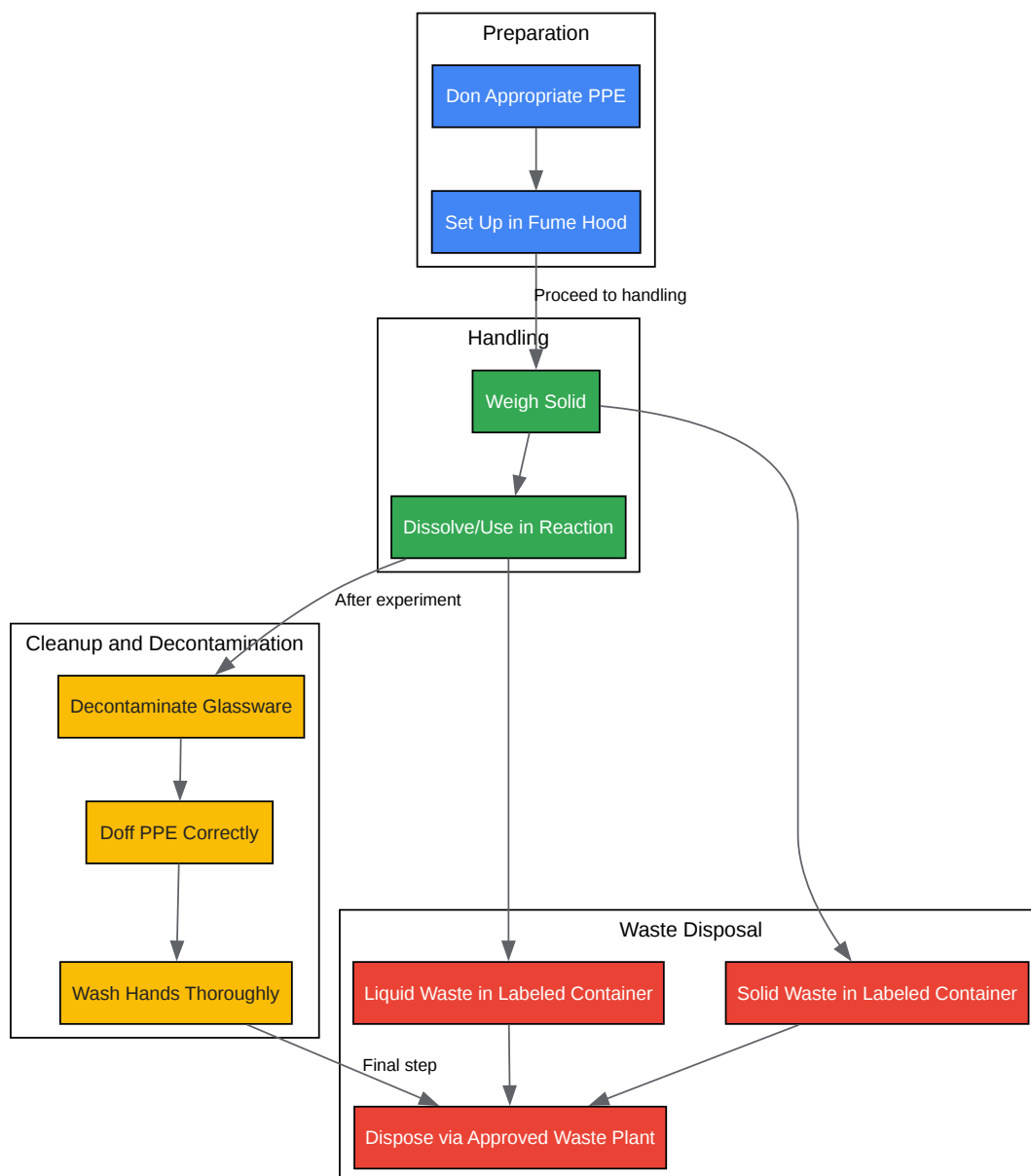
To mitigate these risks, the following personal protective equipment is mandatory.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[5][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. The breakthrough time of the gloves should be confirmed with the manufacturer.[4][6]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[4][6] If dust is generated or ventilation is inadequate, a NIOSH-approved respirator is required.[4][6]

Experimental Workflow: Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **4-Fluoro-2-nitrobenzaldehyde**.

Workflow for Safe Handling and Disposal of 4-Fluoro-2-nitrobenzaldehyde



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Safe handling and disposal workflow.

Detailed Protocols

Handling and Storage Protocol:

- Ventilation: Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[4][6]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory.[4][5] Always wash hands thoroughly with soap and water after handling.[4][5]
- Storage: Store in the original, tightly sealed container in a cool, dry, and well-ventilated area.[3][4] The recommended storage is in a refrigerator under an inert atmosphere.[3]
- Incompatibilities: Keep away from strong oxidizing agents.[5]

Spill Management Protocol:

- Immediate Action: Evacuate the area and ensure adequate ventilation.
- Containment: Prevent the spill from entering drains or waterways.[4]
- Cleanup: For dry spills, use dry cleanup procedures to avoid generating dust.[4] Carefully sweep or vacuum the material into a clean, dry, labeled, and sealable container for disposal.[4]
- Decontamination: Wash the spill area thoroughly with water.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of running water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Seek immediate medical attention.[4][5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse.[4][7] If irritation occurs, seek medical advice.[4]
- Inhalation: Move the individual to fresh air.[4][7] If breathing is difficult, administer oxygen. Seek medical attention.[6][7]

- Ingestion: Do NOT induce vomiting.[6] Rinse the mouth with water and seek immediate medical attention.[6][7]

Disposal Plan:

All waste containing **4-Fluoro-2-nitrobenzaldehyde** must be treated as hazardous waste.

- Waste Collection: Collect all solid and liquid waste in separate, clearly labeled, and sealed containers.[4]
- Disposal Route: Dispose of the waste through an approved and licensed waste disposal company.[5][7] Adhere to all local, regional, and national regulations for chemical waste disposal.[8]

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Fluoro-2-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at:

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